

1-Bromo-2-nitronaphthalene molecular weight

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Compound of Interest

Compound Name: 1-Bromo-2-nitronaphthalene

CAS No.: 4185-55-1

Cat. No.: B1276244

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An In-depth Technical Guide to **1-Bromo-2-nitronaphthalene**: Properties, Synthesis, and Applications in Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Bromo-2-nitronaphthalene is a key bifunctional aromatic compound that serves as a versatile intermediate in organic synthesis and medicinal chemistry. Its naphthalene core, a privileged scaffold in numerous pharmaceuticals, is strategically functionalized with a nitro group and a bromine atom, offering orthogonal chemical reactivity.[1] The nitro moiety can be readily transformed into an amino group, a common pharmacophore, or utilized for its electron-withdrawing properties.[2] The bromine atom provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of complex molecular architectures.[3] This guide provides a comprehensive overview of **1-Bromo-2-nitronaphthalene**, detailing its physicochemical properties, a robust synthetic protocol with mechanistic insights, its strategic applications in drug development, and essential safety guidelines.

Physicochemical and Spectroscopic Profile

The fundamental properties of **1-Bromo-2-nitronaphthalene** are critical for its application in experimental design. Its molecular weight and physical characteristics dictate reaction stoichiometry, solvent selection, and purification methods.

Table 1: Physicochemical Properties of **1-Bromo-2-nitronaphthalene**

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ BrNO ₂	PubChem[4]
Molecular Weight	252.06 g/mol	PubChem, ChemicalBook[4][5]
CAS Number	4185-55-1	PubChem, ChemicalBook[4][5]
Appearance	Pale yellow solid (typical)	N/A
Melting Point	98-99 °C	ChemicalBook[5]
Boiling Point	338.1±15.0 °C (Predicted)	ChemicalBook[5]
Density	1.662±0.06 g/cm ³ (Predicted)	ChemicalBook[5]
IUPAC Name	1-bromo-2-nitronaphthalene	PubChem[4]

Spectroscopic Characterization Insights

- ¹H NMR:** The proton NMR spectrum is expected to show six distinct aromatic proton signals, each integrating to one proton, in the characteristic downfield region (typically 7.5-8.5 ppm). The coupling patterns (doublets, triplets, and doublet of doublets) would be complex due to the fused ring system and would allow for unambiguous assignment of the substitution pattern.
- ¹³C NMR:** The carbon NMR spectrum will display ten signals corresponding to the ten carbon atoms of the naphthalene core. The carbons directly attached to the electron-withdrawing bromine and nitro groups (C1 and C2) would be significantly shifted.
- Infrared (IR) Spectroscopy:** The IR spectrum will exhibit strong characteristic absorption bands for the nitro group (N-O asymmetric and symmetric stretching) at approximately 1520-1560 cm⁻¹ and 1345-1385 cm⁻¹, respectively. Aromatic C-H and C=C stretching vibrations will also be present.

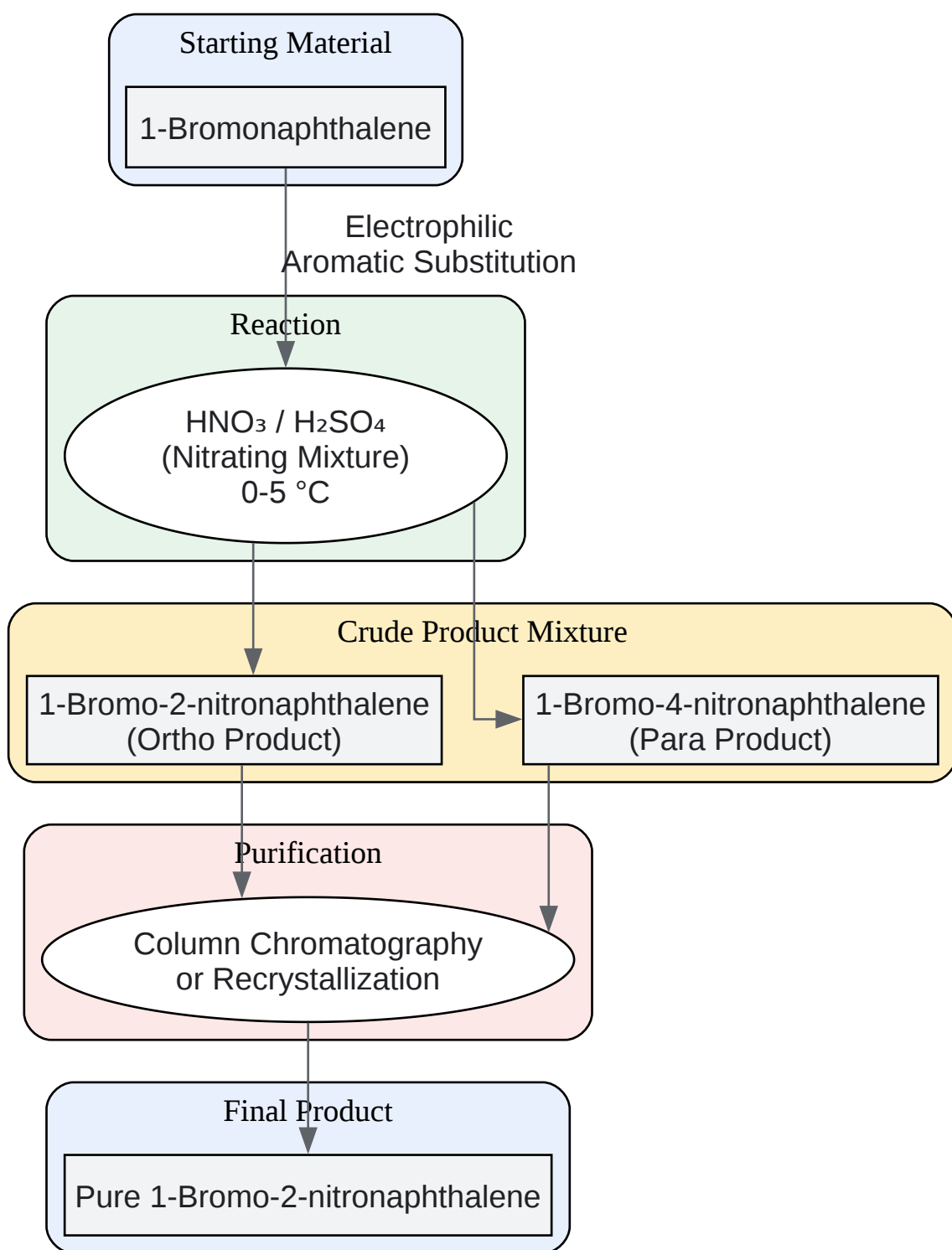
- Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for the molecular ion $[M]^+$ and $[M+2]^+$ due to the presence of the bromine atom (^{79}Br and ^{81}Br in approximately a 1:1 ratio).

Synthesis and Mechanistic Rationale

The most common and logical approach to synthesizing **1-Bromo-2-nitronaphthalene** is through the electrophilic nitration of 1-bromonaphthalene. This pathway is governed by the principles of electrophilic aromatic substitution on a deactivated, but directed, ring system.

Causality Behind the Experimental Choice

The bromine atom on the naphthalene ring is a deactivating group, yet it acts as an ortho-, para- director for incoming electrophiles. When nitrating 1-bromonaphthalene, the electrophile (NO_2^+) is directed to the C2 (ortho) and C4 (para) positions. This regioselectivity results in a mixture of **1-bromo-2-nitronaphthalene** and 1-bromo-4-nitronaphthalene, which must be separated during purification. Careful control of reaction conditions, particularly temperature, is crucial to prevent over-nitration and ensure a manageable product ratio.



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Caption: Synthetic workflow for **1-Bromo-2-nitronaphthalene**.

Detailed Experimental Protocol

Objective: To synthesize **1-Bromo-2-nitronaphthalene** via nitration of 1-bromonaphthalene.

Materials:

- 1-bromonaphthalene
- Concentrated Sulfuric Acid (H_2SO_4 , 98%)
- Concentrated Nitric Acid (HNO_3 , 70%)
- Dichloromethane (DCM)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane/Ethyl Acetate solvent system

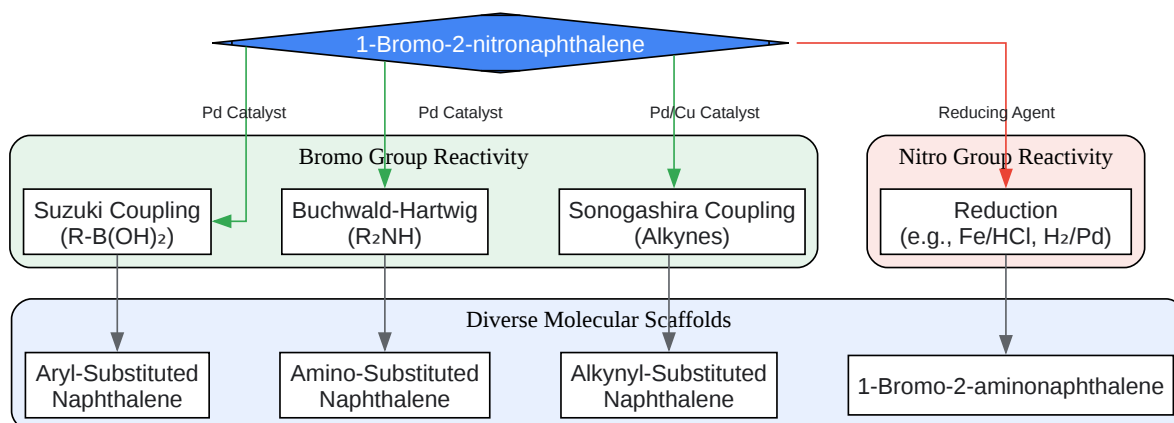
Procedure:

- Preparation of Nitrating Mixture: In a flask submerged in an ice-salt bath (0 to $-5\text{ }^\circ\text{C}$), slowly add concentrated nitric acid dropwise to a stirred volume of concentrated sulfuric acid. Maintain the temperature below $10\text{ }^\circ\text{C}$ throughout the addition.
- Reaction Setup: Dissolve 1-bromonaphthalene in a minimal amount of a suitable solvent like dichloromethane in a separate three-neck flask equipped with a stirrer, thermometer, and dropping funnel. Cool this solution to $0\text{ }^\circ\text{C}$ in an ice bath.
- Nitration: Add the pre-cooled nitrating mixture dropwise to the solution of 1-bromonaphthalene. The rate of addition should be controlled to maintain the internal reaction temperature between 0 and $5\text{ }^\circ\text{C}$.

- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at 0-5 °C for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture over a large volume of crushed ice. A precipitate (the crude product mixture) should form.
- **Extraction:** Extract the product from the aqueous mixture with dichloromethane (3x).
- **Neutralization and Drying:** Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize residual acid), and brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude solid.
- **Purification:** Purify the crude mixture of isomers using column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient. The different polarities of the 2-nitro and 4-nitro isomers will allow for their separation. Alternatively, fractional recrystallization may be employed.
- **Characterization:** Confirm the identity and purity of the isolated **1-Bromo-2-nitronaphthalene** using NMR, IR, and melting point analysis.

A Versatile Scaffold in Medicinal Chemistry

The true value of **1-Bromo-2-nitronaphthalene** lies in its capacity as a synthetic building block, where its two functional groups can be manipulated independently to generate a library of complex derivatives. The naphthalene core itself is a well-established feature in many FDA-approved drugs.^[1]



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Caption: Synthetic utility of **1-Bromo-2-nitronaphthalene**.

- The Bromo Group as a Synthetic Handle: The C-Br bond is a prime site for transition metal-catalyzed cross-coupling reactions. This allows for the precise and efficient formation of new carbon-carbon (e.g., Suzuki, Heck, Sonogashira couplings) or carbon-heteroatom (e.g., Buchwald-Hartwig amination) bonds. This versatility enables researchers to append a vast array of other molecular fragments, from simple alkyl chains to complex heterocyclic systems, to the naphthalene core.[3]
- The Nitro Group as an Amino Precursor: The nitro group is readily reduced to a primary amine (-NH₂) under various conditions (e.g., catalytic hydrogenation, or using metals like iron, tin, or zinc in acidic media). The resulting 2-amino-1-bromonaphthalene is a valuable intermediate itself. The amino group can then be used in amide bond formation, diazotization reactions, or as a key pharmacophoric element. Furthermore, the inherent biological activities of nitroaromatic compounds, including their potential as hypoxia-activated prodrugs in cancer therapy, make this moiety interesting beyond its synthetic utility.[2][6]

Essential Laboratory Safety Protocols

As with all nitrated aromatic and halogenated compounds, **1-Bromo-2-nitronaphthalene** must be handled with appropriate care. Information from related compounds suggests a clear safety profile.^{[7][8][9]}

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.
- **Handling:** Handle the solid material exclusively in a certified chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- **Hazards:** This compound is expected to be an irritant to the skin, eyes, and respiratory system. It may be harmful if swallowed or inhaled.^{[7][8]} Long-term exposure to related nitroaromatic compounds may have adverse health effects.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, or open flames. Store separately from strong oxidizing agents and strong bases.^[10]
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Conclusion

1-Bromo-2-nitronaphthalene is more than a simple chemical; it is a strategic tool for chemical innovation. Its well-defined physicochemical properties, coupled with a straightforward, albeit regiochemically nuanced, synthesis, make it an accessible starting material. Its true power is realized in its bifunctional nature, providing two distinct and versatile reactive sites. For researchers in drug discovery and materials science, **1-Bromo-2-nitronaphthalene** represents a gateway to novel molecular architectures with significant potential for biological activity and advanced applications.

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